

An In-depth Technical Guide to the Physicochemical Properties of Isoindoline-5-carbonitrile

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Compound of Interest

Compound Name: *Isoindoline-5-carbonitrile*

Cat. No.: *B1319994*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isoindoline-5-carbonitrile is a heterocyclic organic compound featuring a bicyclic structure composed of a benzene ring fused to a five-membered nitrogen-containing ring, with a nitrile group substituted at the 5-position.^[1] This molecule belongs to the broader class of isoindolines, a structural motif present in various natural products and synthetic compounds with diverse biological activities.^[2] Derivatives of the isoindoline core are known to exhibit a wide range of pharmacological properties, including acting as anticancer, antimicrobial, and central nervous system (CNS) active agents. Given the therapeutic potential of the isoindoline scaffold, a thorough understanding of the physicochemical properties of its derivatives, such as **Isoindoline-5-carbonitrile**, is crucial for its potential application in drug discovery and development.

This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **Isoindoline-5-carbonitrile**, a plausible synthetic route, and a discussion of its potential, yet currently undocumented, biological significance based on the activities of related compounds.

Physicochemical Properties

Direct experimental data for the physicochemical properties of **Isoindoline-5-carbonitrile** are not readily available in the current body of scientific literature. Therefore, the following table summarizes key identifiers and computationally predicted properties to guide researchers in its handling, formulation, and potential biological assessment.

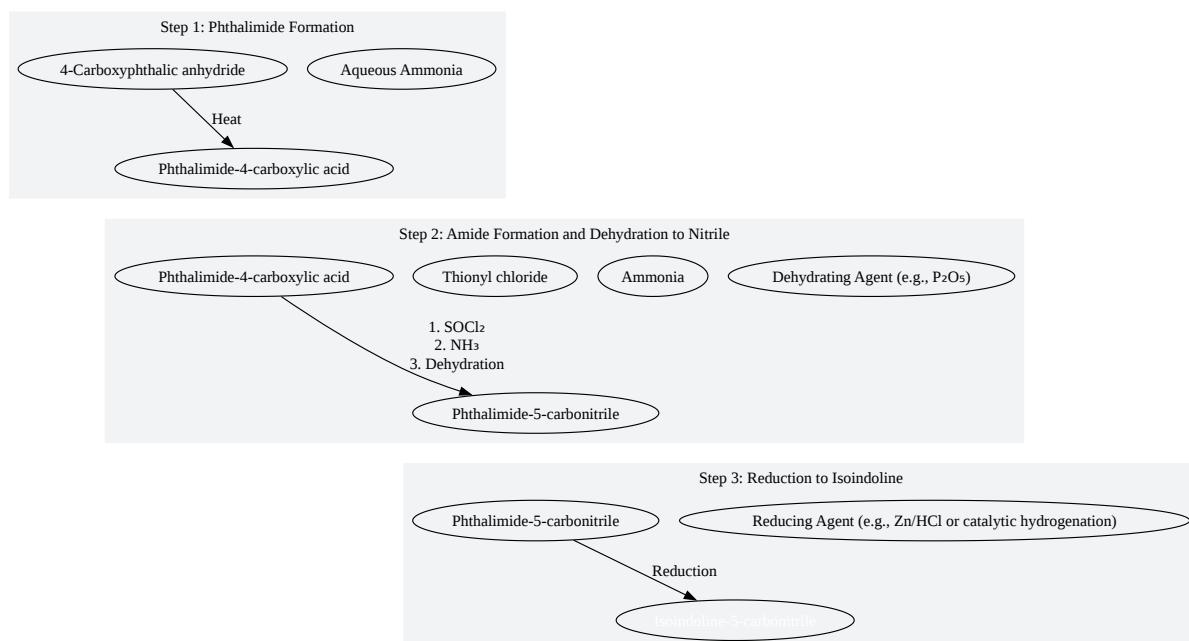
Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂	
Molecular Weight	144.17 g/mol	
CAS Number	263888-58-0	
Predicted Melting Point	135-165 °C	Computational Prediction
Predicted Boiling Point	350-380 °C	Computational Prediction
Predicted pKa (basic)	4.5 - 5.5	Computational Prediction
Predicted logP	1.2 - 1.8	Computational Prediction
Predicted Aqueous Solubility	0.5 - 2.0 g/L	Computational Prediction

Note on Predicted Data: The quantitative values for melting point, boiling point, pKa, logP, and solubility are estimates derived from computational models. These predictions are valuable for initial experimental design but should be confirmed through empirical testing.

A hydrochloride salt of this compound, **Isoindoline-5-carbonitrile** hydrochloride (CAS Number: 1159823-51-4), is also commercially available and may offer different solubility and handling characteristics.

Experimental Protocols: A Plausible Synthetic Route

A detailed, experimentally validated protocol for the synthesis of **Isoindoline-5-carbonitrile** is not explicitly described in the reviewed literature. However, based on established synthetic methodologies for functionalized isoindolines and the introduction of nitrile groups to aromatic rings, a plausible multi-step synthesis is proposed below. This theoretical protocol provides a logical framework for its laboratory preparation.



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Caption: Potential biological activities of **Isoindoline-5-carbonitrile**.

Conclusion

Isoindoline-5-carbonitrile is a sparsely characterized compound with potential for further investigation in drug discovery and materials science. This guide has provided a summary of its known identifiers and a set of predicted physicochemical properties to aid researchers. A plausible, though theoretical, synthetic route has been outlined to facilitate its preparation. While direct biological data is lacking, the known activities of the parent isoindoline scaffold suggest that **Isoindoline-5-carbonitrile** warrants investigation for its potential anticancer, CNS, and antimicrobial properties. Further experimental work is necessary to validate the predicted properties, confirm the proposed synthetic pathway, and elucidate the specific biological functions of this compound.

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References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis of Polycyclic Isoindolines via α -C–H/N–H Annulation of Alicyclic Amines - PMC [pmc.ncbi.nlm.nih.gov]
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